

Technical Guide & Safety Profile: H-Arg-OEt · 2 HCl

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Compound of Interest

Compound Name: *H-Arg-OEt 2 HCl*

CAS No.: 36589-29-4

Cat. No.: B555090

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L-Arginine Ethyl Ester Dihydrochloride[1][2][3]

Part 1: Executive Technical Summary

H-Arg-OEt · 2 HCl (L-Arginine ethyl ester dihydrochloride) is a specialized amino acid derivative widely utilized in peptide synthesis, nitric oxide (NO) research, and biomaterials engineering. Unlike free L-Arginine, the ethyl ester modification masks the C-terminal carboxyl group, significantly altering its physicochemical properties—most notably enhancing membrane permeability and lipophilicity while retaining high water solubility due to the dihydrochloride salt form.

Critical Operational Insight: The "2 HCl" designation is not merely a formality; it indicates that this compound carries two equivalents of hydrochloric acid per molecule. Upon dissolution in water or aqueous buffers, it generates a highly acidic solution (estimated pH < 3.0 at high concentrations). Researchers using this for biological assays (e.g., cell culture) must include a neutralization step to prevent acid-induced cytotoxicity, a common experimental artifact often mistaken for compound toxicity.

Part 2: Physicochemical Specifications

The following data aggregates validated parameters from multiple certificates of analysis and chemical registries.

Parameter	Specification	Technical Note
Chemical Name	L-Arginine ethyl ester dihydrochloride	Ethyl (2S)-2-amino-5-guanidinopentanoate dihydrochloride
CAS Number	36589-29-4	Distinct from L-Arginine HCl (1119-34-2)
Molecular Formula	$C_8H_{18}N_4O_2 \cdot 2 HCl$	Stoichiometry is critical for molarity calculations.
Molecular Weight	275.18 g/mol	Includes the weight of two HCl molecules.
Appearance	White to off-white crystalline powder	Hygroscopic nature leads to clumping if exposed to moisture.
Solubility	Water: >100 mg/mL (Freely Soluble) DMSO: Soluble Ethanol: Slightly Soluble	Solubility is pH-dependent; free base is more lipophilic.
Melting Point	Not Distinct (Decomposes)	Typically decomposes >200°C; specific MP varies by purity/solvate.
Acidity (pKa)	Solution pH < 3.0 (unbuffered)	Requires buffering for physiological applications.

Part 3: Hazard Identification & Toxicology Logic

While this specific CAS is often classified as "Not a hazardous substance" under GHS (OSHA 29 CFR 1910.1200) by major suppliers like Sigma-Aldrich [1], this classification assumes bulk inertness. In a research context, the following Risk Logic applies:

The "Hidden" Hazard: Acidity

- Mechanism: Hydrolysis of the dihydrochloride salt releases H^+ ions.

- Risk: Contact with mucous membranes (eyes, respiratory tract) can cause irritation not because of the arginine, but due to the local acidic environment.
- Mitigation: Treat as a mild acid corrosive. Wear safety glasses and gloves during weighing and solubilization.

Physiological Bioactivity

- Mechanism: H-Arg-OEt is a substrate for Nitric Oxide Synthase (NOS) and can act as a NO donor prodrug.
- Risk: Inadvertent systemic absorption (inhalation of dust) could theoretically modulate blood pressure (vasodilation), though occupational risk is low.
- Status: For Research Use Only (RUO). Not for human consumption or therapeutic use without regulatory approval.

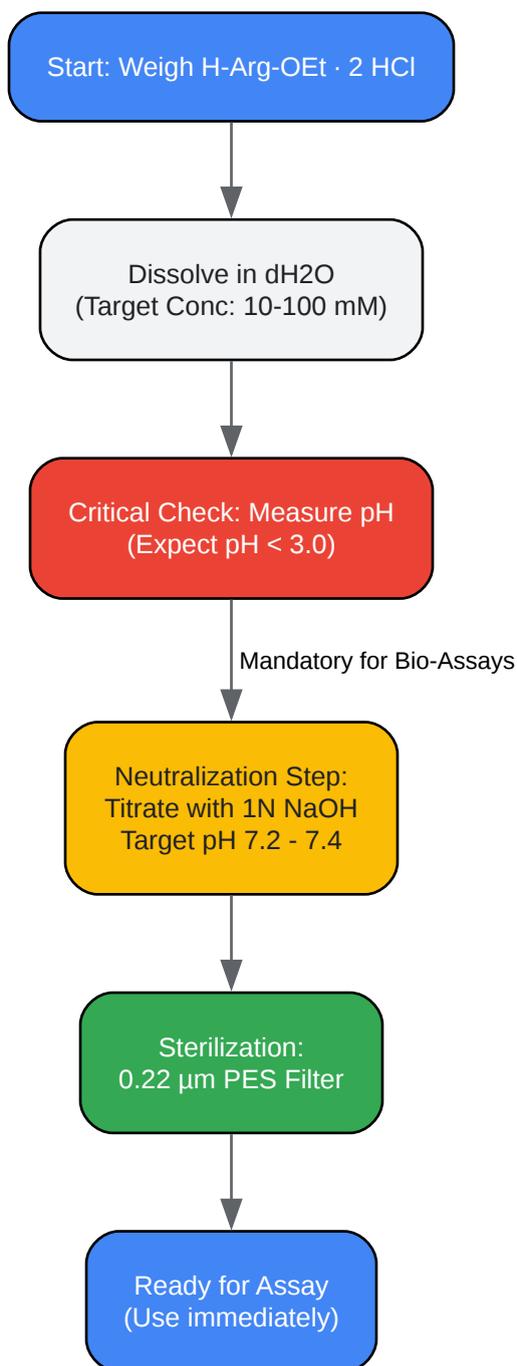
Part 4: Operational Protocols

Storage & Stability

- Condition: Store at -20°C.
- Environment: Keep tightly sealed with desiccant.
- Rationale: The ester bond is susceptible to hydrolysis (reverting to L-Arginine and Ethanol) in the presence of moisture, especially if the pH drifts. The HCl salt is hygroscopic; moisture absorption accelerates degradation.

Solubilization & Neutralization Workflow

For biological applications (e.g., adding to cell culture media), you cannot simply dissolve and add. You must neutralize the HCl.^[1]



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Figure 1: Validated workflow for preparing physiological solutions of Arginine Ethyl Ester 2HCl, emphasizing the critical neutralization step.

Synthesis Application: Deprotection

In peptide synthesis, the ethyl ester (OEt) serves as a C-terminal protecting group.

- Removal: Saponification using dilute base (LiOH or NaOH) in methanol/water.
- Caution: Strong basic conditions can lead to racemization. Controlled enzymatic hydrolysis (e.g., using esterases) is an alternative for sensitive peptides.

Part 5: Emergency Response & Disposal

This protocol is based on the chemical's acidic nature and standard laboratory prudence.

Scenario	Response Protocol	Mechanism of Action
Eye Contact	Rinse immediately with water for 15+ mins. Lift eyelids.	Dilutes acidity; prevents corneal etching from HCl.
Skin Contact	Wash with soap and copious water. Remove contaminated clothing.	Neutralizes surface acidity; prevents dermatitis.
Inhalation	Move to fresh air. If breathing is difficult, give oxygen.	Clears airway of acidic dust particles.
Spill Cleanup	Sweep up (avoid dust). Place in container. Wipe area with damp cloth.	Mechanical removal. Water solubilizes residue for wiping.
Disposal	Dissolve in water, neutralize to pH 6-8, then drain (if local regs allow) or chemical waste.	Neutralization renders the salt largely benign (Arginine + Chloride).

References

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Sources

- [1. H-Arg-OEt 2 HCl | 36589-29-4 | Benchchem \[benchchem.com\]](#)
- [2. Cationic Surfactants from Arginine: Synthesis and Physicochemical Properties \[article.sapub.org\]](#)
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